

Fmoc-Gly-OH-15N CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-Gly-OH-15N

Cat. No.: B558011

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In-Depth Technical Guide: Fmoc-Gly-OH-15N

This technical guide provides comprehensive information on **Fmoc-Gly-OH-15N**, a crucial reagent for researchers, scientists, and professionals in drug development and proteomics. It details the compound's properties, its application in solid-phase peptide synthesis (SPPS), and includes a generalized experimental protocol.

Core Compound Data

Fmoc-Gly-OH-15N, also known as N-(9-Fluorenylmethoxycarbonyl)-glycine-15N, is a stable isotope-labeled amino acid derivative. The incorporation of the nitrogen-15 isotope makes it an invaluable tool for quantitative proteomics and biomolecular NMR studies.

Property	Value	References
CAS Number	125700-33-6	[1] [2] [3] [4]
Molecular Weight	298.30 g/mol	[1]
Synonyms	Fmoc-glycine-15N, N-Fmoc-glycine-15N	
Appearance	White to off-white solid	
Isotopic Purity	Typically ≥98 atom % 15N	
Applications	Peptide synthesis, MS-based protein quantitation, Biomolecular NMR	

Experimental Protocols: Application in Solid-Phase Peptide Synthesis (SPPS)

Fmoc-Gly-OH-15N is utilized in the Fmoc/tBu strategy of solid-phase peptide synthesis. The following is a generalized protocol for the incorporation of an Fmoc-protected amino acid, such as **Fmoc-Gly-OH-15N**, into a growing peptide chain on a solid support resin.

Materials:

- Fmoc-protected amino acid (e.g., **Fmoc-Gly-OH-15N**)
- Solid support resin (e.g., Wang resin for C-terminal carboxylic acid, Rink Amide resin for C-terminal amide)
- N,N-Dimethylformamide (DMF)
- Deprotection solution: 20% piperidine in DMF
- Coupling reagents: e.g., HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate) or HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate)

- Base: N,N-Diisopropylethylamine (DIPEA) or N-methylmorpholine (NMM)
- Washing solvents: Dichloromethane (DCM), Methanol (MeOH)
- Cleavage cocktail: e.g., 95% Trifluoroacetic acid (TFA), 2.5% water, 2.5% Triisopropylsilane (TIS)
- Cold diethyl ether

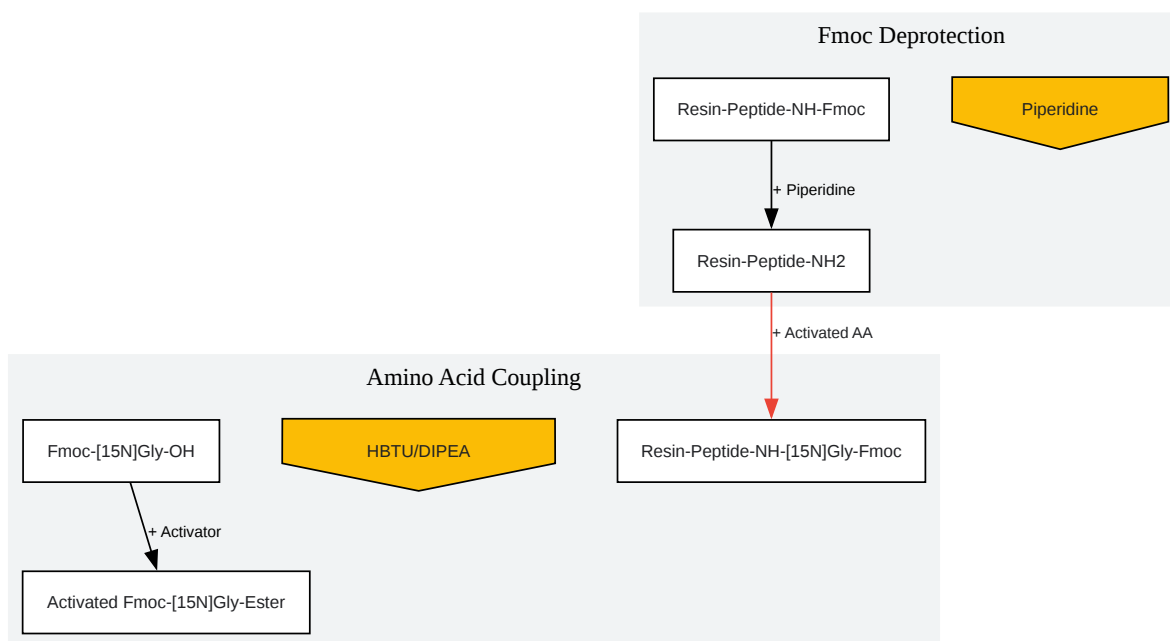
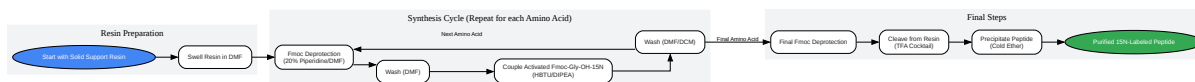
Methodology:

- Resin Swelling: The solid support resin is swelled in a suitable solvent, typically DMF or DCM, for 30-60 minutes to ensure optimal reaction conditions.
- Fmoc Deprotection: The N-terminal Fmoc protecting group of the resin-bound peptide is removed by treating the resin with a 20% piperidine in DMF solution for approximately 15-30 minutes. This exposes a free amine for the subsequent coupling step. The resin is then thoroughly washed with DMF to remove residual piperidine.
- Amino Acid Coupling: The **Fmoc-Gly-OH-15N** is pre-activated by dissolving it with a coupling reagent (e.g., HBTU) and a base (e.g., DIPEA) in DMF. This activated amino acid solution is then added to the resin with the free amine. The coupling reaction proceeds for 1-4 hours at room temperature. The completion of the reaction can be monitored using a Kaiser test.
- Washing: Following the coupling reaction, the resin is washed extensively with DMF and DCM to remove excess reagents and byproducts.
- Chain Elongation: Steps 2-4 are repeated for each subsequent amino acid to be added to the peptide sequence.
- Final Deprotection: Once the desired peptide sequence is assembled, the final Fmoc group is removed using the deprotection solution.
- Cleavage and Global Deprotection: The synthesized peptide is cleaved from the resin, and any side-chain protecting groups are simultaneously removed by treating the resin with a cleavage cocktail (e.g., TFA/TIS/H₂O) for 2-3 hours.

- **Peptide Precipitation and Isolation:** The cleaved peptide is precipitated from the cleavage solution using cold diethyl ether. The crude peptide is then typically purified by reverse-phase high-performance liquid chromatography (RP-HPLC).

Visualizations

The following diagrams illustrate the key workflows in the application of **Fmoc-Gly-OH-15N**.



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- To cite this document: BenchChem. [Fmoc-Gly-OH-15N CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558011#fmoc-gly-oh-15n-cas-number-and-molecular-weight]

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